

2-(4-Chlorophenyl)cyclopropanecarboxylic acid molecular structure

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Compound of Interest

Compound Name:	2-(4-Chlorophenyl)cyclopropanecarboxylic acid
CAS No.:	90940-40-2
Cat. No.:	B1346357

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An In-Depth Technical Guide to **2-(4-Chlorophenyl)cyclopropanecarboxylic Acid**: Structure, Synthesis, and Application

Abstract

This technical guide provides a comprehensive examination of **2-(4-chlorophenyl)cyclopropanecarboxylic acid**, a pivotal molecule in modern medicinal and agricultural chemistry. We delve into its core molecular structure, the critical role of stereochemistry, and its physicochemical properties. The guide outlines validated synthetic routes and presents detailed protocols for its characterization using contemporary analytical techniques. Furthermore, we explore its biological activities and its significant applications as a key building block in the development of advanced pharmaceutical and agrochemical agents. This document is intended for researchers, chemists, and professionals in drug discovery and development, offering field-proven insights and robust methodologies.

Introduction: The Significance of a Strained Ring

The cyclopropane ring, a motif first synthesized in 1881, has transitioned from a chemical curiosity to a cornerstone of modern drug design.^[1] Its inherent ring strain and unique electronic properties bestow upon it the ability to act as a rigid, conformationally constrained bioisostere for various functional groups, including phenyl rings and double bonds. The incorporation of a cyclopropane moiety into a drug candidate can profoundly influence its pharmacological profile by enhancing metabolic stability, improving binding affinity to biological targets, and optimizing pharmacokinetic properties.^[2]

2-(4-Chlorophenyl)cyclopropanecarboxylic acid is a prime exemplar of this molecular design strategy. It combines the rigid cyclopropane scaffold with a 4-chlorophenyl group—a common substituent in pharmaceuticals for modulating lipophilicity and metabolic pathways—and a carboxylic acid handle for further chemical elaboration. This unique combination makes it a highly valuable intermediate in the synthesis of a wide range of bioactive molecules, from antidepressants to antiviral agents.^[3] This guide serves to elucidate the multifaceted nature of this compound from its fundamental structure to its practical applications.

Chemical Identity and Nomenclature

A clear and unambiguous identification is paramount in scientific research. The key identifiers for **2-(4-chlorophenyl)cyclopropanecarboxylic acid** are summarized below.

Property	Value	Source(s)
IUPAC Name	2-(4-chlorophenyl)cyclopropane-1-carboxylic acid	[1][2]
CAS Number	90940-40-2 (for the mixture of isomers)	[1][4][5]
Molecular Formula	C ₁₀ H ₉ ClO ₂	[1][3][4]
Molecular Weight	196.63 g/mol	[1][3][4][5]
InChI Key	JZYXJKBNUJJIKU-UHFFFAOYSA-N	[5]
Synonyms	2-(p-chlorophenyl)cyclopropanecarboxylic acid	[1]
Appearance	White to pale yellow solid/powder	[6][7]

The Core Directive: Molecular Structure and Stereochemistry

The biological activity of **2-(4-chlorophenyl)cyclopropanecarboxylic acid** and its derivatives is inextricably linked to its three-dimensional structure. The molecule consists of three key components: a cyclopropane ring, a 4-chlorophenyl substituent, and a carboxylic acid group.

The substituents on the cyclopropane ring can be arranged in two different geometric isomers: cis and trans. In the trans isomer, the 4-chlorophenyl and carboxylic acid groups are on opposite sides of the ring plane, while in the cis isomer, they are on the same side. For therapeutic applications, the trans-configuration is often specifically targeted to optimize bioactivity, as it presents a distinct spatial arrangement for interaction with enzyme active sites or receptors.[1]

Furthermore, the trans isomer is chiral and exists as a pair of enantiomers: (1R,2R) and (1S,2S). The development of enantiomerically pure medications is a critical goal in modern

pharmacology, as different enantiomers can have vastly different potencies, metabolic fates, and toxicities. The defined stereochemistry of a specific enantiomer, such as (1S,2S)-**2-(4-chlorophenyl)cyclopropanecarboxylic acid**, enhances binding selectivity in biological systems, making it a valuable chiral intermediate for advanced drug synthesis.[3]

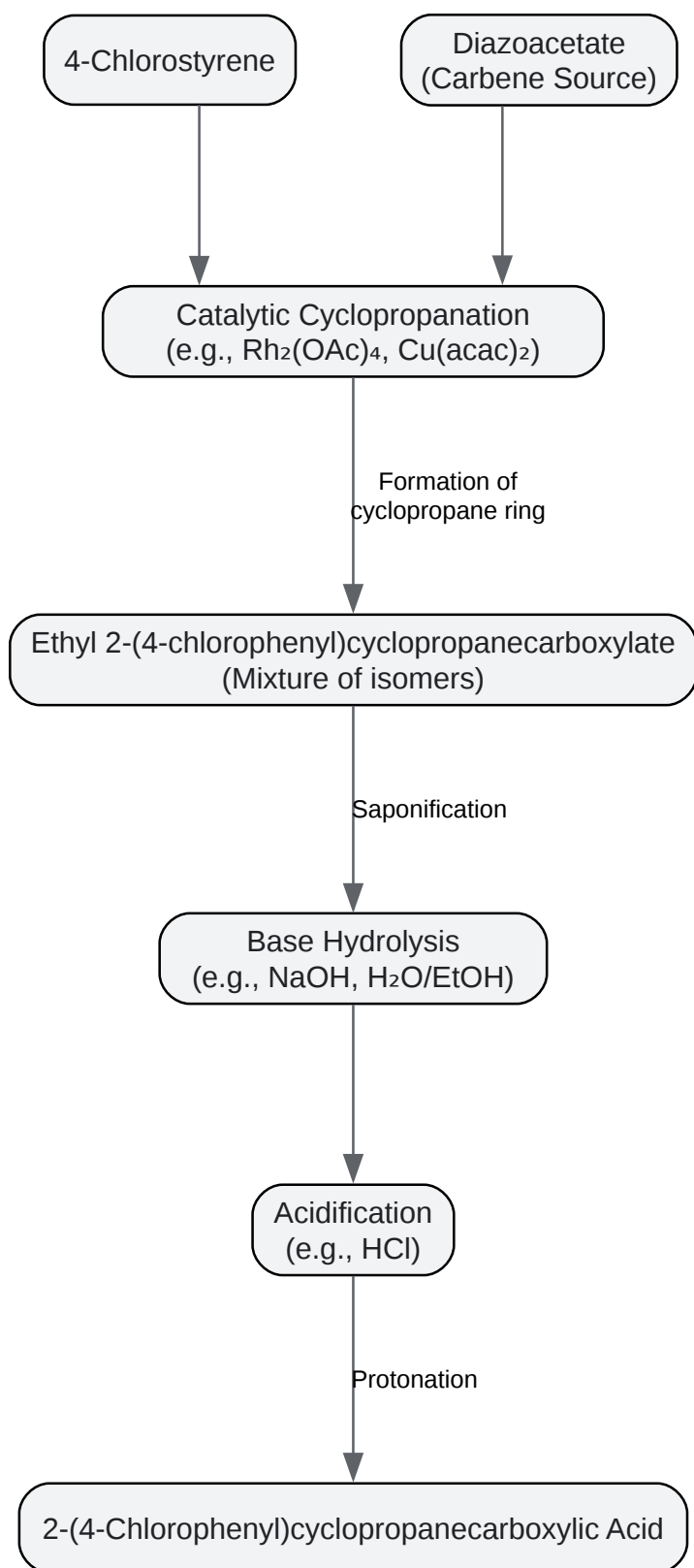
Stereoisomeric relationship of 2-(4-chlorophenyl)cyclopropanecarboxylic acid.

Synthesis and Mechanistic Insights

The construction of the strained cyclopropane ring is the central challenge in synthesizing this molecule. The most common and industrially relevant strategies involve the cyclopropanation of a styrene precursor.

General Synthetic Approach

A prevalent method involves the reaction of 4-chlorostyrene with a carbene or carbene equivalent, often generated from a diazo compound in the presence of a transition metal catalyst.[1] The resulting cyclopropyl ester is then hydrolyzed to yield the final carboxylic acid. The choice of catalyst (e.g., rhodium, copper, palladium) and chiral ligands is critical for controlling the stereochemical outcome of the reaction, enabling the selective synthesis of the desired trans isomer and, in more advanced systems, a specific enantiomer.[1]



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Generalized workflow for the synthesis of **2-(4-chlorophenyl)cyclopropanecarboxylic acid**.

Protocol: Representative Synthesis of trans-2-(4-Chlorophenyl)cyclopropanecarboxylic Acid

This protocol is a representative example and should be adapted and optimized based on laboratory conditions and safety assessments.

Step 1: Cyclopropanation

- To a solution of 4-chlorostyrene (1.0 eq) in a suitable solvent (e.g., dichloromethane) under an inert atmosphere (N₂ or Ar), add the catalyst (e.g., rhodium(II) acetate dimer, 0.01 eq).
- Heat the mixture to a gentle reflux (approx. 40°C).
- Add ethyl diazoacetate (1.1 eq) dropwise via a syringe pump over 4-6 hours. The slow addition is crucial to maintain a low concentration of the reactive diazo compound, minimizing side reactions.
- After the addition is complete, maintain the reflux for an additional 2 hours to ensure full consumption of the starting material.
- Cool the reaction mixture to room temperature and concentrate it under reduced pressure.
- Purify the crude ester by flash column chromatography on silica gel to separate the trans and cis isomers.

Step 2: Hydrolysis

- Dissolve the purified trans-ethyl ester in a mixture of ethanol and water.
- Add sodium hydroxide (2.0 eq) and heat the mixture to reflux for 2-4 hours, monitoring the reaction by TLC until the starting ester is consumed.
- Cool the solution to room temperature and remove the ethanol under reduced pressure.
- Dilute the remaining aqueous solution with water and wash with diethyl ether to remove any non-acidic impurities.

- Cool the aqueous layer in an ice bath and carefully acidify to pH ~2 with concentrated hydrochloric acid. A white precipitate should form.
- Collect the solid product by vacuum filtration, wash with cold water, and dry under vacuum to yield **trans-2-(4-chlorophenyl)cyclopropanecarboxylic acid**.

Analytical Characterization: A Self-Validating System

Rigorous analytical characterization is essential to confirm the structure, identity, and purity of the synthesized compound.

Spectroscopic Data

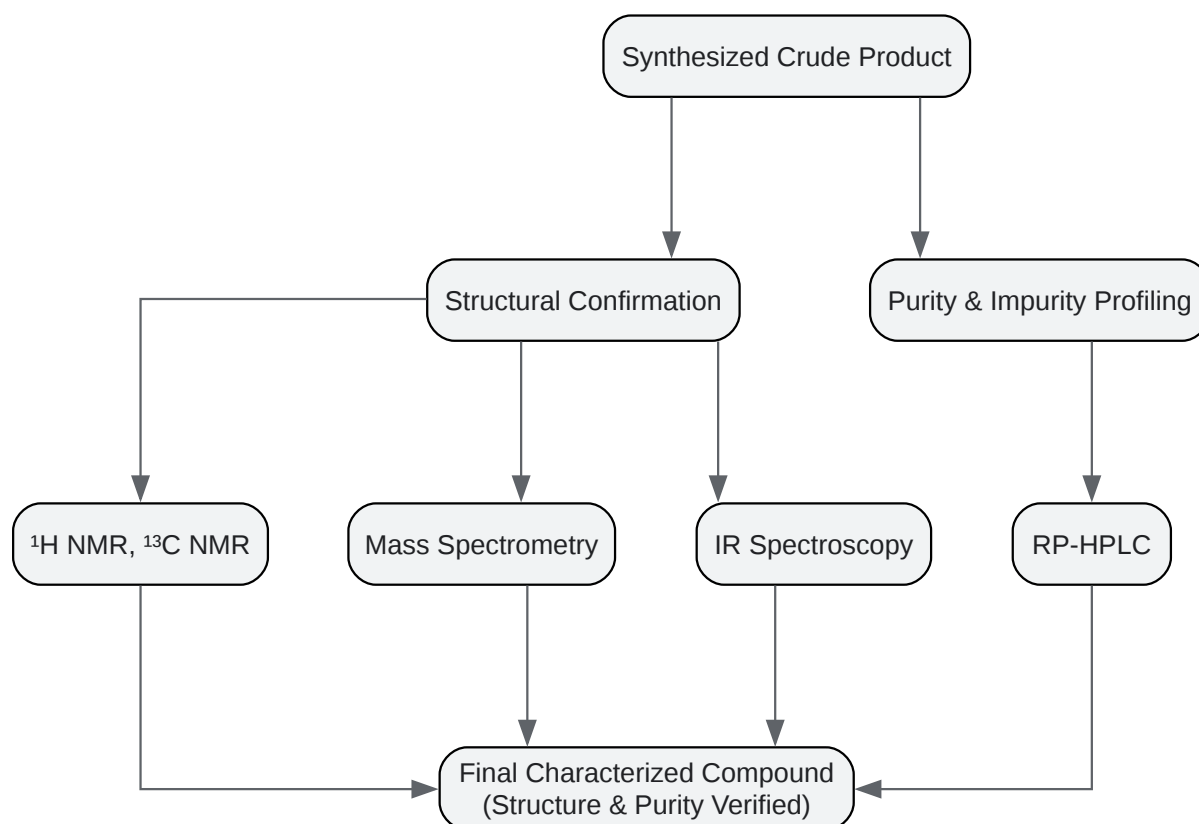
- ¹H NMR: The proton NMR spectrum is highly diagnostic. The cyclopropyl protons typically appear as a complex multiplet system in the upfield region (δ 1.0-3.0 ppm). The aromatic protons of the 4-chlorophenyl group will appear as two doublets in the aromatic region (δ 7.0-7.5 ppm). The carboxylic acid proton is a broad singlet, often above δ 10 ppm.
- ¹³C NMR: The spectrum will show the characteristic upfield signals for the cyclopropane carbons, signals for the aromatic carbons (with the carbon attached to chlorine showing a distinct chemical shift), and a downfield signal for the carbonyl carbon of the carboxylic acid (>170 ppm).
- Infrared (IR) Spectroscopy: Key signals include a broad O-H stretch from the carboxylic acid (~2500-3300 cm⁻¹), a sharp C=O stretch (~1700 cm⁻¹), and C-Cl stretches in the fingerprint region.
- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak (M⁺) corresponding to the molecular weight (196.63 g/mol), with a characteristic M+2 isotopic pattern (approx. 3:1 ratio) due to the presence of the ³⁵Cl and ³⁷Cl isotopes.

Chromatographic Purity Assessment

A validated Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method is the gold standard for determining purity.^{[8][9]}

Protocol: HPLC Purity Analysis

- Column: C18 column (e.g., 150 x 4.6 mm, 5 μ m).[9]
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., phosphate buffer at pH 3.0) and an organic solvent (e.g., acetonitrile).[9]
- Flow Rate: 1.0 mL/min.[9]
- Detection: UV/VIS detector at a suitable wavelength (e.g., 225 nm).[9]
- Sample Preparation: Dissolve a precisely weighed sample in the mobile phase or a suitable solvent mixture.
- Validation: The method should be validated for linearity, precision, and accuracy according to ICH guidelines to ensure trustworthy results.[9]



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Workflow for the analytical validation of 2-(4-chlorophenyl)cyclopropanecarboxylic acid.

Applications in Drug Development and Agrochemicals

The utility of **2-(4-chlorophenyl)cyclopropanecarboxylic acid** stems from its role as a versatile synthetic intermediate.

- **Pharmaceuticals:** It is a key chiral building block for active pharmaceutical ingredients (APIs). Its rigid structure is used to orient functional groups in a precise manner for optimal target engagement. It has been identified as an intermediate in the synthesis of potential antidepressant and antiviral drugs.[3] The broader class of cyclopropane carboxylic acids has shown potential as anti-inflammatory and analgesic agents.[1] Some complex derivatives have been investigated for anticancer activity.[7][10]
- **Agrochemicals:** The compound and its derivatives are used in the synthesis of modern pesticides.[3] The cyclopropane moiety is a feature of many pyrethroid insecticides, where it contributes to their high potency and appropriate environmental persistence.

Safety, Handling, and Storage

As with any laboratory chemical, proper handling is essential for ensuring safety.

- **Hazards:** **2-(4-Chlorophenyl)cyclopropanecarboxylic acid** is classified as harmful if swallowed or inhaled. It causes skin irritation and serious eye irritation, and may cause respiratory irritation.[5][6]
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves. Handle in a well-ventilated area or a chemical fume hood.[11]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][6]
- **Disposal:** Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[11]

Conclusion

2-(4-Chlorophenyl)cyclopropanecarboxylic acid is more than just a chemical intermediate; it is a testament to the power of rational molecular design. Its structure, centered on the unique cyclopropane ring, provides a rigid and tunable scaffold that chemists can leverage to create next-generation pharmaceuticals and agrochemicals. A thorough understanding of its stereochemistry, synthesis, and analytical characterization—as detailed in this guide—is fundamental for any researcher aiming to unlock the full potential of this versatile building block.

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